

Dregeoside Aa1: A Technical Guide on its Discovery and History

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Compound of Interest

Compound Name: Dregeoside Aa1

Cat. No.: B1159717

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A Note on Nomenclature: Initial research into "**Dregeoside Aa1**" suggests a likely typographical error in the common nomenclature, with the preponderance of scientific literature referring to the compound as Dregeoside Da1. This document will proceed under the assumption that Dregeoside Da1 is the compound of interest.

Abstract

Dregeoside Da1 is a naturally occurring polyoxypregnane glycoside isolated from the plant *Dregea volubilis*. This technical guide provides a comprehensive overview of the discovery, history, and initial characterization of this compound. It includes a summary of the pioneering research that led to its identification, detailed experimental protocols for its isolation and structural elucidation, and a compilation of the available quantitative data regarding its biological activities. Furthermore, this guide explores the potential, though not yet definitively established, interaction of Dregeoside Da1 with the NF- κ B signaling pathway, a key regulator of the inflammatory response. The information is presented to serve as a foundational resource for researchers, scientists, and professionals in the field of drug development.

Discovery and History

The discovery of Dregeoside Da1 is rooted in the broader investigation of the chemical constituents of *Dregea volubilis* (L.f.) Benth. ex Hook.f. (family Apocynaceae), a climbing shrub used in traditional medicine in Southeast Asia. Early phytochemical explorations of this plant revealed a rich source of polyoxypregnane glycosides, a class of compounds known for their diverse biological activities.

While the precise first isolation and characterization of Dregeoside Da1 is detailed in a 1985 publication by Yoshimura et al. in the Chemical and Pharmaceutical Bulletin, subsequent studies have further solidified its structural identity and contributed to the understanding of its chemical class. Notably, research by Sahu et al. in 2002, which focused on other polyoxypregnane glycosides from the flowers of *Dregea volubilis*, helped to build the chemical context into which Dregeoside Da1 fits. Later work by Thuy et al. in 2020 revisited Dregeoside Da1, isolating it alongside new pregnane glycosides and confirming its structure through modern spectroscopic techniques. These collective research efforts have established Dregeoside Da1 as a known constituent of *Dregea volubilis*, paving the way for further investigation into its pharmacological potential.

Physicochemical Properties

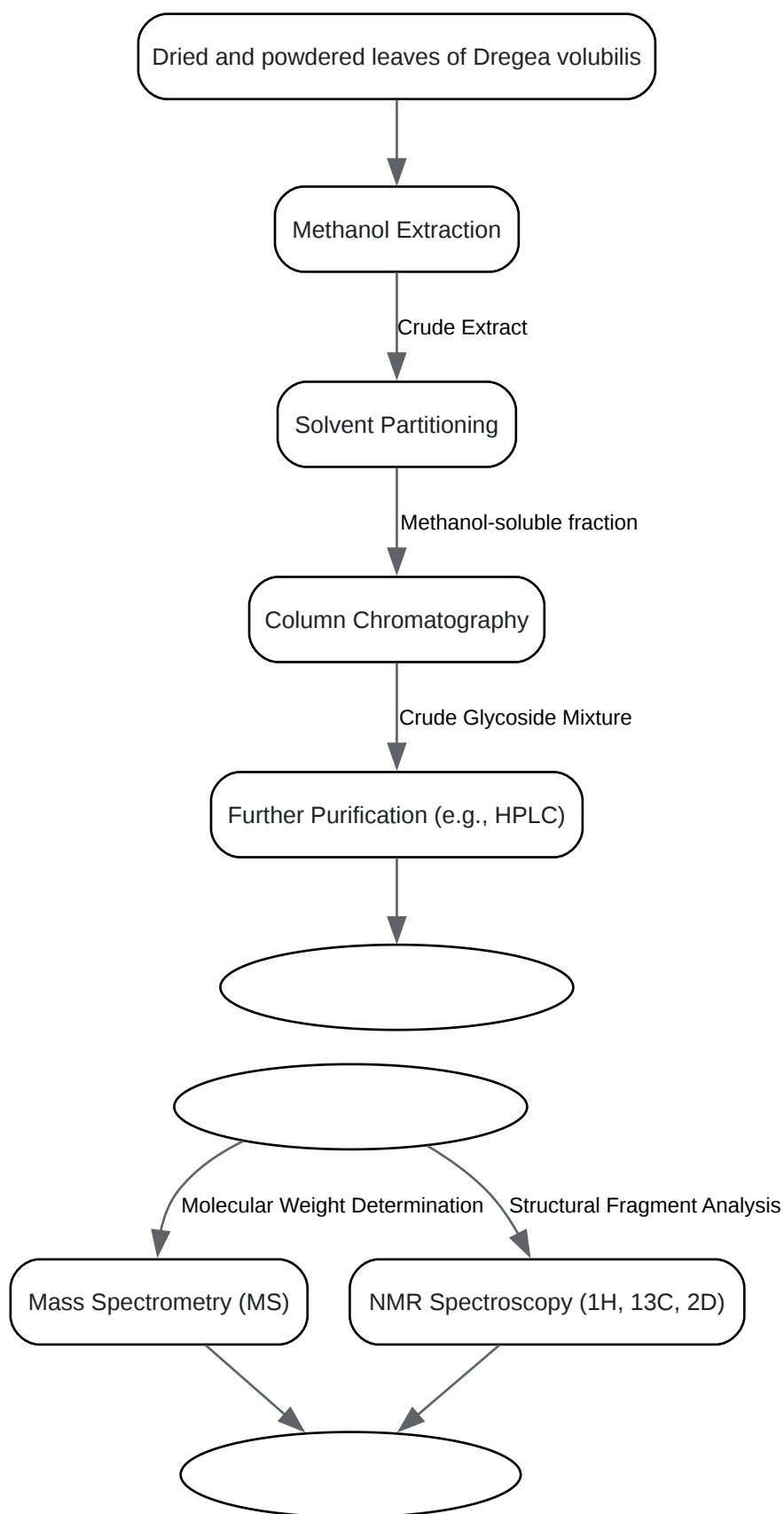
Property	Value	Reference
Chemical Formula	C42H70O15	PhytoBank
Average Molecular Weight	815.007 g/mol	PhytoBank
Monoisotopic Molecular Weight	814.471471554 g/mol	PhytoBank
Class	Steroidal Glycosides	PhytoBank

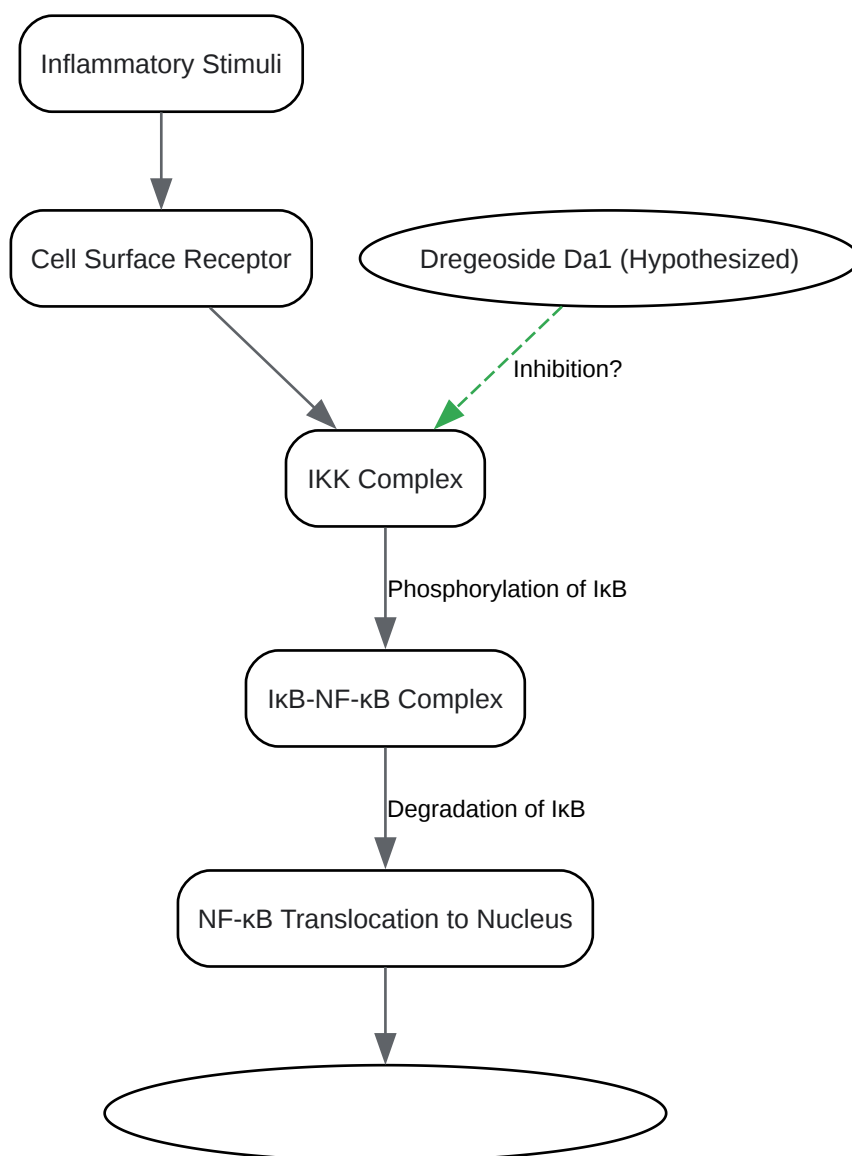
Experimental Protocols

Isolation of Dregeoside Da1

The following is a generalized protocol for the isolation of Dregeoside Da1 from *Dregea volubilis*, based on methodologies reported in the literature.

Workflow for Isolation of Dregeoside Da1





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- To cite this document: BenchChem. [Dregeoside Aa1: A Technical Guide on its Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1159717#discovery-and-history-of-dregeoside-aa1\]](https://www.benchchem.com/product/b1159717#discovery-and-history-of-dregeoside-aa1)

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